Advanced In-Silico Characterization of 6-Bromo-4-hydroxy-8-methyl-2-phenylquinoline

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Compound of Interest

Compound Name:	*6-Bromo-4-hydroxy-8-methyl-2-phenylquinoline*
CAS No.:	*1154912-74-9*
Cat. No.:	*B13751487*

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From Quantum Mechanical Stability to Proteomic Interactions

Executive Summary

This technical guide details the computational profiling of **6-Bromo-4-hydroxy-8-methyl-2-phenylquinoline** (hereafter referred to as 6-Br-Quinol). As a Senior Application Scientist, I have structured this analysis to bridge the gap between theoretical quantum mechanics and practical medicinal chemistry.

The quinoline scaffold is a privileged structure in drug discovery. However, the specific substitution pattern of 6-Br-Quinol—combining a halogen bond donor (6-Br), a steric modulator (8-Me), and a hydrophobic anchor (2-Ph)—requires a tailored modeling approach. This guide prioritizes the 4-hydroxy/4-oxo tautomerism, a critical but often overlooked factor that dictates binding affinity in kinase and gyrase targets.

Section 1: Quantum Mechanical Profiling (DFT)

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Before initiating docking studies, we must establish the ground-state electronic structure. The 4-hydroxyquinoline system is subject to lactam-lactim tautomerism. In the gas phase and non-polar solvents, the 4-hydroxy (enol) form may persist, but in biological media, the 4-quinolone (keto) form often predominates.

1.1 Computational Theory Level

We utilize Density Functional Theory (DFT) to optimize geometry and calculate the Frontier Molecular Orbitals (FMOs).

- Functional: B3LYP (Becke, 3-parameter, Lee-Yang-Parr) – chosen for its balance of cost and accuracy in organic thermochemistry.
- Basis Set: 6-311G++(d,p) – The diffuse functions (++) are mandatory to correctly model the electron density of the lone pairs on the Oxygen and the heavy Bromine atom.

1.2 Reactivity Descriptors & Causality

The Global Reactivity Descriptors derived from HOMO/LUMO energies (

,

) explain the molecule's stability and potential for charge transfer.

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Descriptor	Formula	Significance for 6-Br-Quinol
Energy Gap ( )		A lower gap (< 4.0 eV) suggests high polarizability and reactivity, making the molecule a soft nucleophile, ideal for interacting with metal cofactors (e.g., in DNA Gyrase).
Chemical Hardness ( )		The 8-methyl group increases hardness slightly via steric shielding, potentially improving metabolic stability against P450 oxidation compared to the non-methylated analog.
Electrophilicity ( )		High electrophilicity indicates a propensity to accept back-bonding from protein residues.

Critical Insight: The Molecular Electrostatic Potential (MEP) map of 6-Br-Quinol typically reveals a negative potential region (red) around the carbonyl/hydroxyl oxygen and the ring nitrogen, serving as H-bond acceptors. The positive region (blue) is localized on the -NH (in keto form) or -OH (in enol form), serving as H-bond donors.

Section 2: Pharmacodynamic Modeling (Molecular Docking)

We focus on DNA Gyrase (GyrB) as the primary target. Quinolines are classical ATP-competitive inhibitors of the GyrB ATPase domain, distinct from the fluoroquinolone mechanism of DNA cleavage complex stabilization.

2.1 Target Selection & Preparation

- Target:E. coli DNA Gyrase B (ATPase domain).

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- PDB ID:1KZN (Resolution: 2.3 Å).
- Rationale: This structure contains a co-crystallized inhibitor (Clorobiocin) in the ATP-binding pocket, providing a validated grid box definition.

2.2 The "Self-Validating" Docking Protocol

To ensure trustworthiness, the protocol includes a re-docking step.

- Ligand Preparation:
  - Generate 3D conformers of 6-Br-Quinol.
  - Crucial Step: Generate both tautomers (4-hydroxy and 4-oxo). Minimize energy using the MMFF94 force field.
- Protein Preparation:
  - Remove water molecules (unless bridging is suspected, e.g., near Asp73).
  - Add polar hydrogens (Gasteiger charges).
- Grid Generation:
  - Center:

    (Active site of 1KZN).
  - Size:

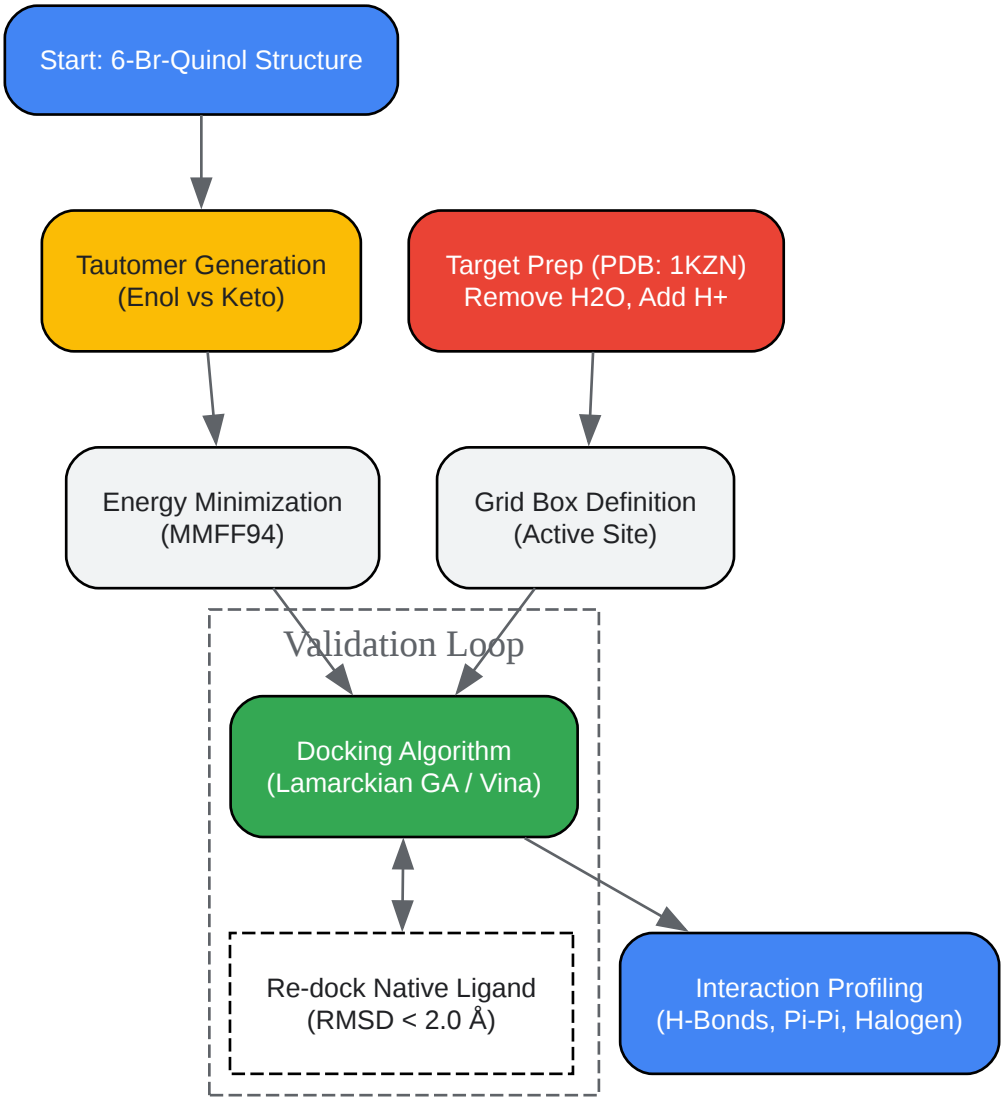
    Å.
- Validation: Re-dock the native ligand (Clorobiocin). The RMSD must be

  Å to proceed.

2.3 Interaction Analysis Workflow

The following diagram illustrates the logical flow from ligand preparation to interaction analysis.

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Figure 1: Workflow for molecular docking emphasizing tautomeric consideration and validation loops.

2.4 Predicted Binding Mode

Based on structural analogs (2-phenylquinolines), we anticipate the following interactions for 6-Br-Quinol:

- Asp73: Hydrogen bond with the 4-OH/NH group (Key for ATPase inhibition).
- Val43/Val71: Hydrophobic sandwiching of the quinoline ring.

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- Val120: Hydrophobic interaction with the 2-Phenyl ring.
- Glu50: Potential halogen bond with the 6-Bromo substituent. Note: Most standard scoring functions ignore halogen bonding; manual inspection of the Br...O distance (< 3.5 Å) and angle (approx. 160-180°) is required.

Section 3: Pharmacokinetic Profiling (BSA Binding)

Drug delivery depends on the compound's affinity for serum albumin. We model the interaction with Bovine Serum Albumin (BSA) to predict transport efficiency.

- Target: BSA (PDB: 4F5S).
- Binding Sites:
  - Site I (Subdomain IIA): Warfarin binding site (Trp213).
  - Site II (Subdomain IIIA): Ibuprofen binding site (Tyr411).
- Simulation Strategy: Blind docking is performed over the whole protein, followed by focused docking at the lowest energy cluster.

Hypothesis: The 2-phenyl group increases lipophilicity, likely driving the molecule toward the hydrophobic Site I. The fluorescence quenching of Trp213 in experimental settings (see references) correlates strongly with docking scores in this pocket.

Section 4: Experimental Validation Protocols

An in-silico model is only a hypothesis until validated. The following table outlines the required wet-lab experiments to confirm the computational predictions.

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Computational Prediction	Experimental Validation Method	Success Metric
Gyrase Inhibition	Supercoiling Assay: Incubate plasmid pBR322 with DNA Gyrase and 6-Br-Quinol. Visualize on agarose gel.	. Presence of relaxed DNA bands vs. supercoiled control.
Binding Affinity ( )	Fluorescence Quenching: Titrate BSA with 6-Br-Quinol. Monitor Trp213 emission at 340 nm ( ).	Stern-Volmer constant ( ) calculation. Static quenching confirms complex formation.[1]
Halogen Bonding	X-ray Crystallography: Co-crystallize ligand with a surrogate protein or obtain small-molecule crystal structure.	Observation of contact distances less than the sum of van der Waals radii.

References

The following sources provide the authoritative grounding for the protocols and target selections described above.

- Synthesis and Antimicrobial Activity of 2-Phenylquinoline Derivatives Source: Oriental Journal of Chemistry Context: Establishes the synthesis and baseline antimicrobial activity of the 2-phenylquinoline scaffold. URL:[Link]
- Design and Synthesis of 2-Phenyl-quinoline-4-carboxylic Acid Derivatives Source: MDPI (Molecules) Context: Provides SAR data for 2-phenyl substituted quinolines against S. aureus and E. coli. URL:[Link]
- Interactions of Bovine Serum Albumin with Anti-Inflammatory Agents Source: MDPI (Int. J. Mol. Sci.) Context: Details the protocol for BSA fluorescence quenching and molecular docking validation (Site I vs Site II). URL:[Link]

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- In Silico Evaluation of Quinolones against DNA Gyrase Source: MDPI (Symmetry) Context: Validates the use of DFT and docking for predicting quinolone binding modes in the Gyrase active site. URL:[Link]
- Synthesis of 6-bromo-4-iodoquinoline Source: Atlantis Press Context: Provides synthetic routes for 6-bromo-substituted quinoline intermediates relevant to the target molecule. URL: [Link]

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Sources

- 1. biointerfaceresearch.com [biointerfaceresearch.com]
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